Technical Comparison Guide: Mass Spectrometry Profiling of 3-Iodo-4-methylbenzamide

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Compound of Interest	
Compound Name:	*3-Iodo-4-methylbenzamide*
CAS No.:	*269411-70-3*
Cat. No.:	*B185425*

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Executive Summary

- Compound: **3-Iodo-4-methylbenzamide** (MW: 261.06 Da)
- Primary Identification Marker: Stable Molecular Ion (m/z 261) with a characteristic iodine loss pattern.
- Key Fragmentation Pathway: Competitive cleavage between the amide bond (Loss of -NH) and the weak Carbon-Iodine bond (Loss of -I).
- Differentiation: Distinguished from non-halogenated analogs (e.g., 4-methylbenzamide) by the unique mass defect and isotopic signature of iodine, and from regioisomers by the specific "Methyl-Iodo" ortho-interaction.

Experimental Methodology

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To replicate the fragmentation patterns described below, the following standardized Electron Ionization (EI) protocol is recommended. This workflow ensures sufficient internal energy to trigger the diagnostic tropylium rearrangement.

Standardized EI-MS Protocol

- Inlet System: Gas Chromatography (GC) or Direct Insertion Probe (DIP).
- Ionization Source: Electron Impact (EI).[1]
- Electron Energy: 70 eV (Standard for library comparison).[2]
- Source Temperature: 230 °C (Prevents thermal degradation of the amide).
- Transfer Line: 280 °C.
- Scan Range:m/z 40 – 300.

Note on Sample Prep: Dissolve 1 mg in 1 mL of HPLC-grade Methanol. Avoid chlorinated solvents (e.g., DCM) to prevent isotopic interference in the halogen region.

Fragmentation Analysis & Mechanism

The mass spectrum of **3-Iodo-4-methylbenzamide** is governed by three competing mechanistic drivers:

- Amide Alpha-Cleavage: Characteristic of all primary amides.
- C-I Bond Homolysis: Driven by the weak bond dissociation energy of the Carbon-Iodine bond (~57 kcal/mol).
- Benzylic Stabilization: The 4-methyl group facilitates the formation of stable tropylium-like cations after substituent loss.

Primary Fragmentation Pathways

Pathway A: The Iodine Abstraction (Dominant)

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Unlike chloro- or bromo-benzamides, where the halogen bond is stronger, the C-I bond is labile.

- Precursor: Molecular Ion [M]

  (m/z 261)

- Event: Homolytic cleavage of the C-I bond.

- Product: 4-Methylbenzamide cation (m/z 134) + Iodine radical (I

).

- Significance: This is a high-intensity diagnostic peak that immediately confirms the presence of iodine.

Pathway B: Amide Cleavage (Alpha-Cleavage)

- Precursor: Molecular Ion [M]

  (m/z 261)

- Event: Loss of the amide radical (-NH

  , 16 Da).

- Product: 3-Iodo-4-methylbenzoyl cation (m/z 245).

- Secondary Step: Subsequent loss of CO (28 Da) leads to the 3-iodo-4-methylphenyl cation (m/z 217).

Pathway C: The "Methyl-Driven" Rearrangement

Once the iodine and amide groups are lost, the remaining tolyl core (m/z 91 equivalent) often rearranges to the highly stable Tropylium ion (C

H

).

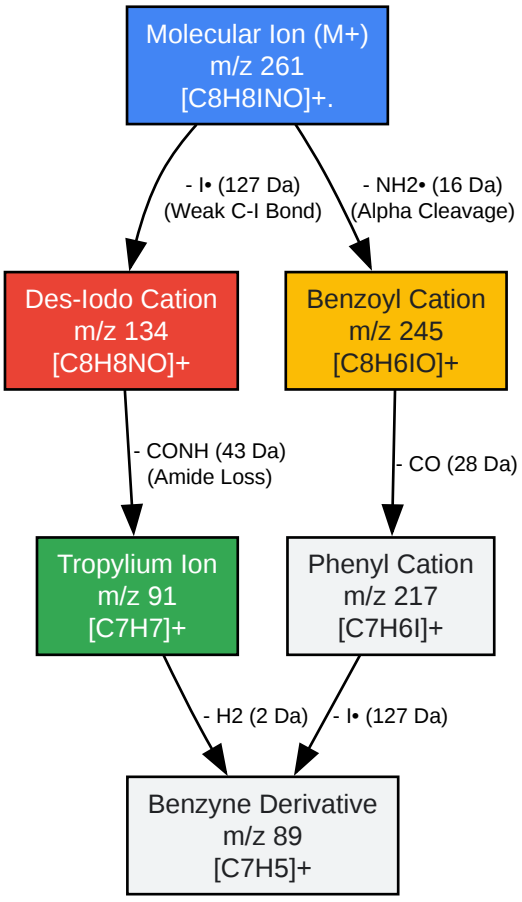
- Sequence: m/z 134

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Loss of CONH

m/z 91 (Tropylium).

Visualization: Fragmentation Logic Tree



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Figure 1: Mechanistic fragmentation tree for **3-Iodo-4-methylbenzamide** under 70 eV Electron Ionization.

Comparative Performance Analysis

This section compares the spectral fingerprint of **3-Iodo-4-methylbenzamide** against its closest structural alternatives. This comparison is vital for researchers validating synthesis intermediates.

Table 1: Spectral Fingerprint Comparison

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Feature	3-Iodo-4-methylbenzamide **(Target)**	4-Methylbenzamide **(Non-Iodinated Analog)**	3-Iodobenzamide **(Non-Methylated Analog)**
Molecular Ion (M+)	m/z 261 (Strong)	m/z 135 (Strong)	m/z 247 (Strong)
Base Peak (Typical)	m/z 134 (Loss of I) or 245	m/z 91 (Tropylium)	m/z 231 (M-NH2)
Halogen Loss	m/z 134 (Distinct M-127 peak)	Not Applicable	m/z 120 (M-127 peak)
Amide Loss (M-16)	m/z 245	m/z 119	m/z 231
Tropylium (m/z 91)	Present (Derived from tolyl core)	Dominant (Base Peak)	Absent (Forms Phenyl cation m/z 77)
Key Differentiator	Simultaneous presence of Iodine loss AND Tropylium formation.[2][3][4][5][6][7][8][9][10][11][12][13]	Lack of high-mass peaks (>135).[12]	Lack of m/z 91; Phenyl cation at m/z 77 dominates low mass.

Why This Matters for Drug Development

- Purity Check: If synthesizing **3-Iodo-4-methylbenzamide** from 4-methylbenzamide, the presence of m/z 135 indicates unreacted starting material.
- Regioisomer Confirmation: The m/z 91 peak confirms the presence of the methyl group on the ring. 3-Iodobenzamide (lacking methyl) will degrade to m/z 77 (C

  H

) instead of m/z 91 (C

  H

).

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